Application Note: Comprehensive Characterization of 1-(Thiophen-2-ylcarbonyl)proline

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Compound of Interest

Compound Name:	*1-(Thiophene-2-carbonyl)-pyrrolidine-2-carboxylic acid*
CAS No.:	*117918-58-8*
Cat. No.:	*B048723*

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Introduction

1-(Thiophen-2-ylcarbonyl)proline is a molecule of interest in medicinal chemistry and drug discovery, combining the structural features of the amino acid proline with a thiophene-2-carbonyl moiety. The proline scaffold is a common feature in many biologically active compounds, influencing their conformational rigidity and receptor-binding properties. The thiophene ring, a sulfur-containing aromatic heterocycle, is a well-known pharmacophore present in numerous approved drugs, contributing to their metabolic stability and biological activity.[1] The accurate and comprehensive characterization of 1-(Thiophen-2-ylcarbonyl)proline is therefore a critical step in its development and application, ensuring its identity, purity, and stability.

This application note provides a detailed guide to the analytical methods for the characterization of 1-(Thiophen-2-ylcarbonyl)proline. It is designed to provide researchers with

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a robust framework for developing and validating analytical protocols for this compound and its analogs.

Physicochemical Properties and Reference Standard

A thorough understanding of the physicochemical properties of 1-(Thiophen-2-ylcarbonyl)proline is fundamental for the development of analytical methods. While experimental data for this specific molecule is not readily available in the public domain, we can infer its properties from its constituent parts and closely related analogs.

Table 1: Estimated Physicochemical Properties of 1-(Thiophen-2-ylcarbonyl)proline

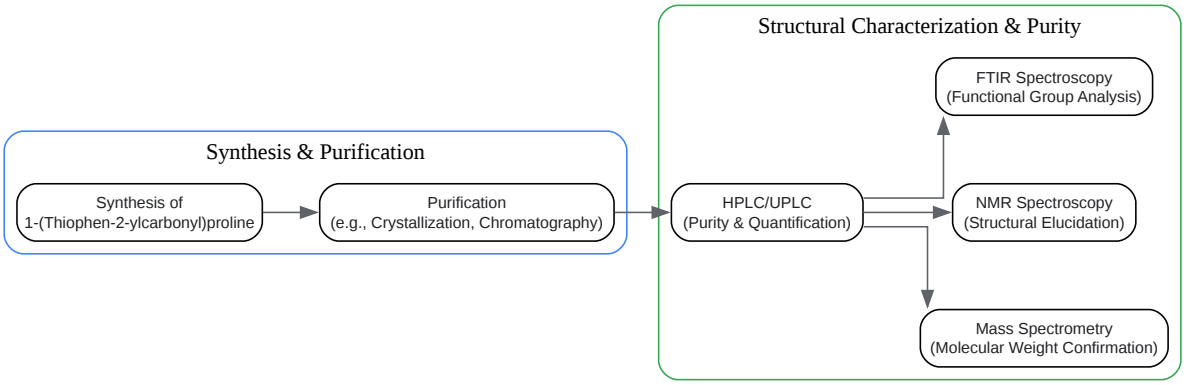
Property	Estimated Value/Characteristic	Rationale/Source
Molecular Formula	$C_{10}H_{11}NO_3S$	Based on chemical structure
Molecular Weight	225.26 g/mol	Calculated from molecular formula
Appearance	Likely a white to off-white solid	Based on proline and thiophene derivatives[2]
Solubility	Expected to be soluble in polar organic solvents (e.g., methanol, ethanol, DMSO, DMF) and sparingly soluble in aqueous solutions.	Inferred from N-Boc-L-proline's solubility profile[3]
Melting Point	Expected to be a solid with a defined melting point.	Proline has a melting point of ~221°C[2]; thiophene derivatives vary.
pKa	The carboxylic acid proton is expected to have a pKa in the acidic range.	Proline's carboxylic acid pKa is around 2.0.

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Reference Standard: As of the writing of this application note, a commercially available certified reference standard for 1-(Thiophen-2-ylcarbonyl)proline has not been identified. Therefore, it is recommended that researchers synthesize and thoroughly characterize the compound in-house to serve as a primary reference standard. This process should include purification to a high degree of purity (>98%) and confirmation of its structure and identity using the methods outlined in this guide. L-proline and thiophene-2-carboxylic acid are readily available as starting materials, and various suppliers offer L-proline reference standards that can be used for starting material qualification.[4][5]

Analytical Workflow for Characterization

A multi-technique approach is essential for the unambiguous characterization of 1-(Thiophen-2-ylcarbonyl)proline. The following workflow outlines the recommended analytical methodologies.



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Figure 1: Recommended analytical workflow for the characterization of 1-(Thiophen-2-ylcarbonyl)proline.

Chromatographic Methods: High-Performance Liquid Chromatography (HPLC/UPLC)

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HPLC and UPLC are the primary techniques for assessing the purity of 1-(Thiophen-2-ylcarbonyl)proline and for quantitative analysis. A reversed-phase method is the most appropriate starting point.

Rationale for Method Development

- Stationary Phase: A C18 column is a versatile choice for retaining the moderately polar 1-(Thiophen-2-ylcarbonyl)proline.
- Mobile Phase: A mixture of a weak acid in water and an organic solvent (acetonitrile or methanol) is suitable. The acid (e.g., formic acid or trifluoroacetic acid) helps to suppress the ionization of the carboxylic acid group, leading to better peak shape and retention.
- Detection: The thiophene and carbonyl chromophores suggest that UV detection will be effective. A photodiode array (PDA) detector is recommended to determine the optimal detection wavelength and to assess peak purity. Based on related thiophene compounds, a detection wavelength in the range of 240-260 nm is a good starting point.[6]

Step-by-Step Protocol: Reversed-Phase HPLC

- Sample Preparation:
  - Accurately weigh and dissolve the 1-(Thiophen-2-ylcarbonyl)proline sample in a suitable solvent (e.g., methanol or a mixture of acetonitrile and water) to a final concentration of approximately 1 mg/mL.
  - Filter the sample solution through a 0.45 µm syringe filter before injection.
- HPLC/UPLC Conditions:

Table 2: Suggested HPLC/UPLC Starting Conditions

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Parameter	Condition
Column	C18, 2.1 x 100 mm, 1.8 µm (for UPLC) or C18, 4.6 x 150 mm, 5 µm (for HPLC)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 10 minutes
Flow Rate	0.4 mL/min (for UPLC) or 1.0 mL/min (for HPLC)
Column Temperature	30 °C
Injection Volume	1-5 µL
Detection	PDA Detector, 210-400 nm (monitor at ~254 nm)

- Data Analysis:
  - Determine the retention time of the main peak.
  - Assess the purity of the sample by calculating the area percentage of the main peak relative to the total peak area.
  - Evaluate peak symmetry and theoretical plates to ensure good chromatographic performance.

Mass Spectrometry (MS)

MS is an indispensable tool for confirming the molecular weight of 1-(Thiophen-2-ylcarbonyl)proline. Electrospray ionization (ESI) is the preferred ionization technique for this type of molecule.

Rationale for MS Analysis

- Ionization: ESI is a soft ionization technique that is well-suited for polar molecules, minimizing fragmentation and preserving the molecular ion.

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- Polarity: The analysis can be performed in either positive or negative ion mode. In positive mode, the protonated molecule $[M+H]^+$ is expected, while in negative mode, the deprotonated molecule $[M-H]^-$ should be observed.
- High-Resolution MS: The use of a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) is highly recommended to confirm the elemental composition of the molecule by comparing the accurate mass measurement with the theoretical mass.

Step-by-Step Protocol: LC-MS Analysis

- Instrumentation:
  - Couple the HPLC/UPLC system described above to a mass spectrometer equipped with an ESI source.
- MS Parameters:

Table 3: Suggested ESI-MS Starting Parameters

Parameter	Setting
Ionization Mode	ESI Positive and Negative
Capillary Voltage	3.5 kV
Cone Voltage	30 V
Source Temperature	120 °C
Desolvation Temperature	350 °C
Desolvation Gas Flow	600 L/hr
Mass Range	m/z 50-500

- Data Analysis:
  - In the positive ion mode mass spectrum, look for a peak corresponding to the $[M+H]^+$ ion at m/z 226.05.

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- In the negative ion mode mass spectrum, look for a peak corresponding to the $[M-H]^-$ ion at m/z 224.04.
- If using high-resolution MS, the measured accurate mass should be within 5 ppm of the theoretical mass.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the unambiguous structural elucidation of 1-(Thiophen-2-ylcarbonyl)proline. Both ^1H and ^{13}C NMR are essential.

Rationale for NMR Analysis

- ^1H NMR: Will provide information on the number of different types of protons, their chemical environment, and their connectivity through spin-spin coupling. The spectrum is expected to show signals for the thiophene ring protons and the proline ring protons.
- ^{13}C NMR: Will provide information on the number of different types of carbon atoms in the molecule, including the carbonyl carbons.
- 2D NMR: Techniques such as COSY and HSQC can be used to confirm the assignments of the proton and carbon signals.

Step-by-Step Protocol: NMR Analysis

- Sample Preparation:
  - Dissolve 5-10 mg of the sample in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, or D_2O). The choice of solvent will depend on the sample's solubility.
- NMR Acquisition:
  - Acquire ^1H and ^{13}C NMR spectra on a spectrometer with a field strength of at least 400 MHz for ^1H.
- Expected Spectral Data:

Table 4: Predicted ^1H and ^{13}C NMR Chemical Shifts

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Nucleus	Predicted Chemical Shift (ppm)	Multiplicity	Notes
^{1}H NMR			
Thiophene H	7.0 - 7.8	m	Three protons on the thiophene ring.
Proline α-CH	4.5 - 4.8	m	
Proline δ-CH_2	3.5 - 3.8	m	
Proline β,γ-CH_2	1.8 - 2.4	m	
^{13}C NMR			
Carbonyl (Amide)	160 - 170		
Carbonyl (Acid)	170 - 180		
Thiophene C	125 - 145	Four carbons in the thiophene ring.	
Proline α-C	58 - 62		
Proline δ-C	45 - 50		
Proline β,γ-C	22 - 32		

Note: The presence of cis/trans isomers around the amide bond may lead to the observation of two sets of signals for the proline ring protons and carbons.[7]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and simple technique for confirming the presence of key functional groups in the 1-(Thiophen-2-ylcarbonyl)proline molecule.

Rationale for FTIR Analysis

- Functional Groups: The FTIR spectrum will provide characteristic absorption bands for the O-H stretch of the carboxylic acid, the C=O stretches of the amide and carboxylic acid, the

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C-N stretch of the amide, and the C-H and C=C stretches of the thiophene ring.

Step-by-Step Protocol: FTIR Analysis

- Sample Preparation:
  - The sample can be analyzed as a solid using an attenuated total reflectance (ATR) accessory or as a KBr pellet.
- FTIR Acquisition:
  - Acquire the spectrum over the range of 4000-400 cm^{-1}.
- Expected Absorption Bands:

Table 5: Expected FTIR Absorption Bands

Functional Group	Expected Wavenumber (cm^{-1})
O-H (Carboxylic Acid)	2500-3300 (broad)
C=O (Carboxylic Acid)	1700-1725
C=O (Amide)	1630-1680
C-H (Aromatic)	3000-3100
C=C (Aromatic)	1400-1600
C-N (Amide)	1200-1400

Note: The exact positions of the absorption bands can be influenced by intermolecular hydrogen bonding in the solid state.

Conclusion

The analytical methods described in this application note provide a comprehensive framework for the characterization of 1-(Thiophen-2-ylcarbonyl)proline. A combination of chromatography, mass spectrometry, NMR spectroscopy, and FTIR spectroscopy is essential for confirming the identity, purity, and structure of this molecule. Due to the current lack of a commercial reference

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standard, in-house synthesis and thorough characterization are critical first steps for any research involving this compound. The provided protocols and expected data will serve as a valuable resource for researchers in the fields of medicinal chemistry, drug discovery, and chemical analysis.

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